

Technical Guide: Biological Potential & Synthetic Utility of 4-Bromo-2-nitrophenoxyacetic Acid

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Compound of Interest

Compound Name: 4-Bromo-2-nitrophenoxyacetic acid

Cat. No.: B7841344

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CAS Registry Number: 128627-49-6 Chemical Formula: $C_8H_6BrNO_5$ Molecular Weight: 276.04 g/mol IUPAC Name: 2-(4-bromo-2-nitrophenoxy)acetic acid

Executive Summary

4-Bromo-2-nitrophenoxyacetic acid is a functionalized aromatic ether primarily utilized as a high-value intermediate in medicinal chemistry and agrochemical synthesis. While structurally analogous to the phenoxy-herbicide class (e.g., 2,4-D), its distinct 4-bromo and 2-nitro substitution pattern imparts unique electronic and steric properties.

This guide explores its dual utility:

- **Direct Biological Activity:** As a potential auxin mimic or antagonist and an antimicrobial probe.
- **Synthetic Scaffold:** As a "masked" precursor to benzoxazinone derivatives—a privileged structure in drug discovery for antimicrobial and anti-inflammatory therapeutics.

Chemical Profile & Physicochemical Properties[1][2][3][4][5]

The molecule features a phenoxyacetic acid core decorated with a lipophilic halogen (Bromine) and a strong electron-withdrawing group (Nitro).

Property	Value	Technical Significance
LogP (Predicted)	~2.1 - 2.5	Indicates moderate lipophilicity; likely membrane permeable.
pKa (Acid)	~3.0 - 3.5	Stronger acid than unsubstituted phenoxyacetic acid due to the electron-withdrawing group.
H-Bond Acceptors	5	The nitro group and carboxylate oxygens serve as key receptor interaction points.
H-Bond Donors	1	The carboxylic acid hydroxyl group.
Rotatable Bonds	3	Allows conformational flexibility for binding to auxin receptors (TIR1) or enzyme active sites.

Biological Mechanisms & Potential[2][6][7]

A. Plant Growth Regulation (Auxin Activity)

The structural core of **4-Bromo-2-nitrophenoxyacetic acid** aligns with the auxin pharmacophore: an aromatic ring system with a carboxyl side chain separated by an oxygen atom.

- Mechanism: Phenoxyacetic acids mimic Indole-3-acetic acid (IAA), binding to the TIR1/AFB receptor complex. This promotes the degradation of Aux/IAA transcriptional repressors, altering gene expression.
- SAR Insight: The 2-position (ortho) is critical. In 2,4-D, the chlorine atom locks the ring conformation. The nitro group in our target is bulkier than chlorine. This steric bulk may reduce agonist potency, potentially converting the molecule into an auxin antagonist or a weak herbicide with altered selectivity profiles.

B. Antimicrobial & T3SS Inhibition

The parent phenol, 4-bromo-2-nitrophenol, has demonstrated activity as an inhibitor of the bacterial Type III Secretion System (T3SS) in Gram-negative pathogens (E. coli, Salmonella).

- Mechanism: The acid moiety of **4-Bromo-2-nitrophenoxyacetic acid** improves water solubility compared to the parent phenol, potentially acting as a prodrug. Upon cellular entry or metabolic cleavage, the active nitrophenol core may disrupt bacterial virulence factors without necessarily killing the bacteria (anti-virulence strategy).

C. Precursor to Benzoxazinones (The "Hidden" Potential)

The most significant pharmaceutical value lies in its reduction. Reducing the nitro group () triggers spontaneous or catalyzed cyclization with the carboxylic acid to form 6-bromo-2H-1,4-benzoxazin-3(4H)-one.

- Therapeutic Relevance: Benzoxazinones are privileged scaffolds found in:
 - T3SS Inhibitors: Preventing bacterial injection of toxins.
 - Dopamine Agonists: For neurological applications.
 - Agrochemicals: Bleaching herbicides.

Experimental Protocols

Protocol A: Synthesis via Williamson Ether Synthesis

Rationale: This protocol couples the phenol to the acetic acid tail using basic conditions to generate the phenoxide nucleophile.

Reagents:

- 4-Bromo-2-nitrophenol (1.0 eq)
- Chloroacetic acid (1.2 eq) or Ethyl bromoacetate (for ester intermediate)
- Potassium Hydroxide (KOH) or Potassium Carbonate ()
- Solvent: Water (if using KOH) or Acetone/DMF (if using)

Step-by-Step Methodology:

- Deprotonation: Dissolve 4-bromo-2-nitrophenol (2.18 g, 10 mmol) in 15 mL of 30% aqueous KOH. The solution will turn deep yellow/orange due to phenoxide formation.
- Alkylation: Slowly add Chloroacetic acid (1.13 g, 12 mmol) dissolved in a minimum amount of water.
- Reflux: Heat the mixture to reflux (100°C) for 4–6 hours. Monitor by TLC (Solvent: Ethyl Acetate/Hexane 1:1). The starting phenol spot should disappear.
- Acidification: Cool the reaction mixture to 0°C in an ice bath. Acidify to pH ~2 using 6M HCl. The product will precipitate as a solid.
- Purification: Filter the crude solid. Recrystallize from Ethanol/Water (1:1) to yield off-white/yellowish crystals.
- Validation: Confirm structure via
-NMR (Look for singlet at
ppm for

).

Protocol B: Wheat Coleoptile Elongation Bioassay (Auxin Screening)

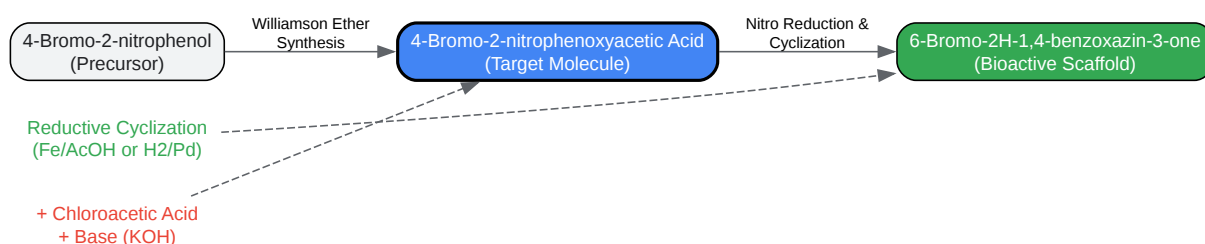
Rationale: The standard classical assay to determine if the molecule acts as an auxin agonist (growth promoter) or antagonist.

- Preparation: Germinate wheat seeds (*Triticum aestivum*) in the dark at 25°C for 3 days.
- Sectioning: Under green safety light, cut 4mm sections from the coleoptiles (remove the apical 3mm tip to eliminate endogenous auxin source).
- Treatment: Float sections in Petri dishes containing phosphate buffer (pH 6.0) + 2% sucrose.
 - Control: Buffer only.
 - Positive Control: 2,4-D (M).
 - Test Group: **4-Bromo-2-nitrophenoxyacetic acid** (M to M).
- Incubation: Incubate in the dark with slow shaking for 18–24 hours.
- Measurement: Measure the length of coleoptile sections.
 - Result Interpretation: Significant elongation > Control indicates Auxin Agonist. No elongation but inhibition of 2,4-D effect (in a competition assay) indicates Antagonist.

Visualizations

Figure 1: Synthetic Pathway & Pharmacophore Transformation

This diagram illustrates the conversion of the phenol to the target acid and its subsequent potential reduction to the bioactive benzoxazinone scaffold.

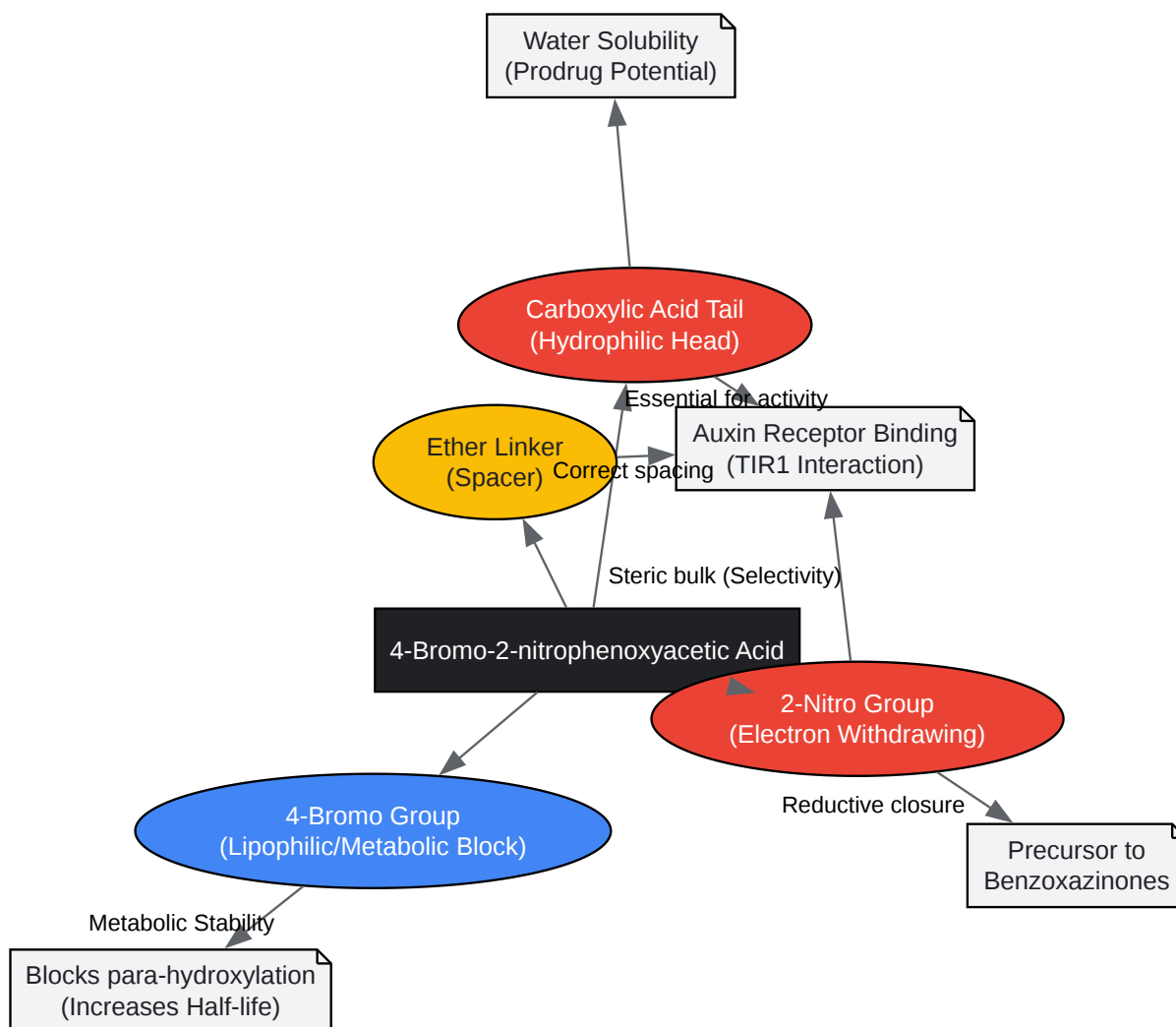


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Caption: Synthesis of **4-Bromo-2-nitrophenoxycetic acid** and its transformation into the privileged benzoxazinone scaffold.

Figure 2: Structure-Activity Relationship (SAR) Map

Analysis of the functional groups contributing to biological interaction.



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Caption: SAR map detailing the functional contributions of the 4-bromo and 2-nitro substituents to biological activity.

References

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